

Common off-target effects of TYRA-300 in research

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Compound of Interest

Compound Name: TYRA-300
CAS No.: 2800223-30-5
Cat. No.: B15575993

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TYRA-300 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with information on the common off-target effects of **TYRA-300**, a selective FGFR3 inhibitor. The following troubleshooting guides and frequently asked questions (FAQs) are designed to address specific issues that may be encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action of **TYRA-300** and its intended target?

A1: **TYRA-300** is an orally bioavailable, selective inhibitor of Fibroblast Growth Factor Receptor 3 (FGFR3).^{[1][2]} Its primary mechanism is to block the ATP-binding site of the FGFR3 kinase, thereby inhibiting its downstream signaling. This targeted action is intended to treat cancers with activating FGFR3 gene alterations, such as metastatic urothelial carcinoma, and skeletal dysplasias like achondroplasia.^{[1][2]}

Q2: How does **TYRA-300**'s selectivity profile differ from pan-FGFR inhibitors?

A2: **TYRA-300** was designed to be highly selective for FGFR3 over other FGFR isoforms (FGFR1, FGFR2, and FGFR4).[2] This selectivity is intended to minimize off-target toxicities commonly associated with pan-FGFR inhibitors, which can be attributed to the inhibition of other FGFR isoforms.[2][3] For example, inhibition of FGFR1 is linked to hyperphosphatemia, while inhibition of FGFR2 is associated with stomatitis, and ocular, skin, and nail toxicities.[3] Preclinical data indicates that **TYRA-300** has significantly higher potency for FGFR3 compared to other FGFR family members.

Q3: What are the known off-target effects of **TYRA-300** observed in preclinical studies?

A3: Preclinical kinase profiling has been conducted to assess the selectivity of **TYRA-300**. A KINOMEScan against a panel of 468 kinases at a concentration of 100 nM showed that **TYRA-300** is highly selective. In this screen, only 3% of the kinases were inhibited by more than 90%. Further characterization of the most potent off-target hits is summarized in the table below.

Preclinical Off-Target Kinase Inhibition Profile

Kinase	IC50 (nM)	Selectivity vs. FGFR3 (Fold)
FGFR3	1.6	1x
FLT4	2.1	1.3x
FGFR2	6.5	4.0x
FGFR4	11.0	6.9x
JAK2	35.5	22x
LTK	65.1	41x
FGFR1	108	68x
FLT1	201	126x

Data from an investor presentation by Tyra Biosciences.[1]

Q4: What are the common treatment-related adverse events (TRAEs) observed in clinical trials of **TYRA-300**?

A4: In the Phase 1/2 SURF301 study, **TYRA-300** was generally well-tolerated.^{[1][4]} Toxicities associated with FGFR1 and FGFR2 inhibition were reported to be uncommon.^[1] The most frequently reported treatment-related adverse events are summarized in the table below.

Clinically Observed Treatment-Related Adverse Events (SURF301 Study)

Adverse Event	Grade	Dose Level	Frequency/Details
Diarrhea	Grade 3	90 mg	One dose-limiting toxicity reported. ^[1]
Increased Alanine Aminotransferase (ALT)	Grade 3	90 mg	One event led to treatment discontinuation. ^[1]
Serious Treatment-Related Adverse Events	Not specified	10 mg to 120 mg	Occurred in 10% of patients. ^[1]

Data is from the initial findings of the SURF301 trial.

Troubleshooting Guide

Problem: I am observing unexpected cellular phenotypes in my in vitro experiments that may be due to off-target effects.

Possible Cause: Although **TYRA-300** is highly selective for FGFR3, it does have some activity against other kinases at higher concentrations, such as FLT4, FGFR2, and FGFR4.

Troubleshooting Steps:

- **Confirm On-Target Activity:** Ensure that your experimental system expresses active FGFR3 and that you can measure the inhibition of its downstream signaling pathways (e.g., p-ERK, p-AKT) at your working concentration of **TYRA-300**.
- **Dose-Response Curve:** Perform a dose-response experiment to determine if the unexpected phenotype is occurring at concentrations significantly higher than the IC₅₀ for FGFR3.

- **Use Control Cell Lines:** If possible, use cell lines that do not express FGFR3 but may express potential off-target kinases to see if the phenotype persists.
- **Consult Kinase Selectivity Data:** Refer to the preclinical kinase inhibition profile to identify potential off-target kinases that might be responsible for the observed phenotype.

Problem: My in vivo xenograft model is showing signs of toxicity not typically associated with FGFR3 inhibition.

Possible Cause: While designed to be safer than pan-FGFR inhibitors, **TYRA-300** can still cause adverse effects at therapeutic doses, as seen in clinical trials.

Troubleshooting Steps:

- **Monitor for Known Adverse Events:** Closely monitor the animals for signs of diarrhea or liver toxicity (e.g., through blood chemistry analysis).
- **Adjust Dosing:** If toxicity is observed, consider reducing the dose or the frequency of administration to find a better-tolerated regimen that still maintains efficacy.
- **Histopathological Analysis:** At the end of the study, perform a histopathological analysis of major organs to identify any potential off-target tissue damage.

Experimental Protocols

Biochemical Kinase Assay (Representative Protocol)

This protocol describes a general method for determining the half-maximal inhibitory concentration (IC₅₀) of a compound against a purified kinase.

- **Objective:** To quantify the enzymatic activity of the purified FGFR3 kinase domain in the presence of varying concentrations of **TYRA-300**.
- **Materials:**
 - Purified recombinant FGFR3 kinase domain
 - Kinase buffer

- ATP (at a concentration near the K_m for the kinase)
- Substrate (e.g., a generic peptide substrate like poly(E,Y) 4:1)
- **TYRA-300** (serially diluted in DMSO)
- Detection reagent (e.g., ADP-Glo™ Kinase Assay)
- Methodology:
 - Add the purified kinase to the wells of a microplate containing kinase buffer.
 - Add the serially diluted **TYRA-300** or DMSO (vehicle control) to the wells and incubate for a short period.
 - Initiate the kinase reaction by adding the ATP and substrate solution.
 - Allow the reaction to proceed for a defined period at a controlled temperature.
 - Stop the reaction and measure the kinase activity using a suitable detection reagent according to the manufacturer's instructions.
 - Calculate the percent inhibition for each concentration of **TYRA-300** relative to the DMSO control and determine the IC50 value by fitting the data to a dose-response curve.

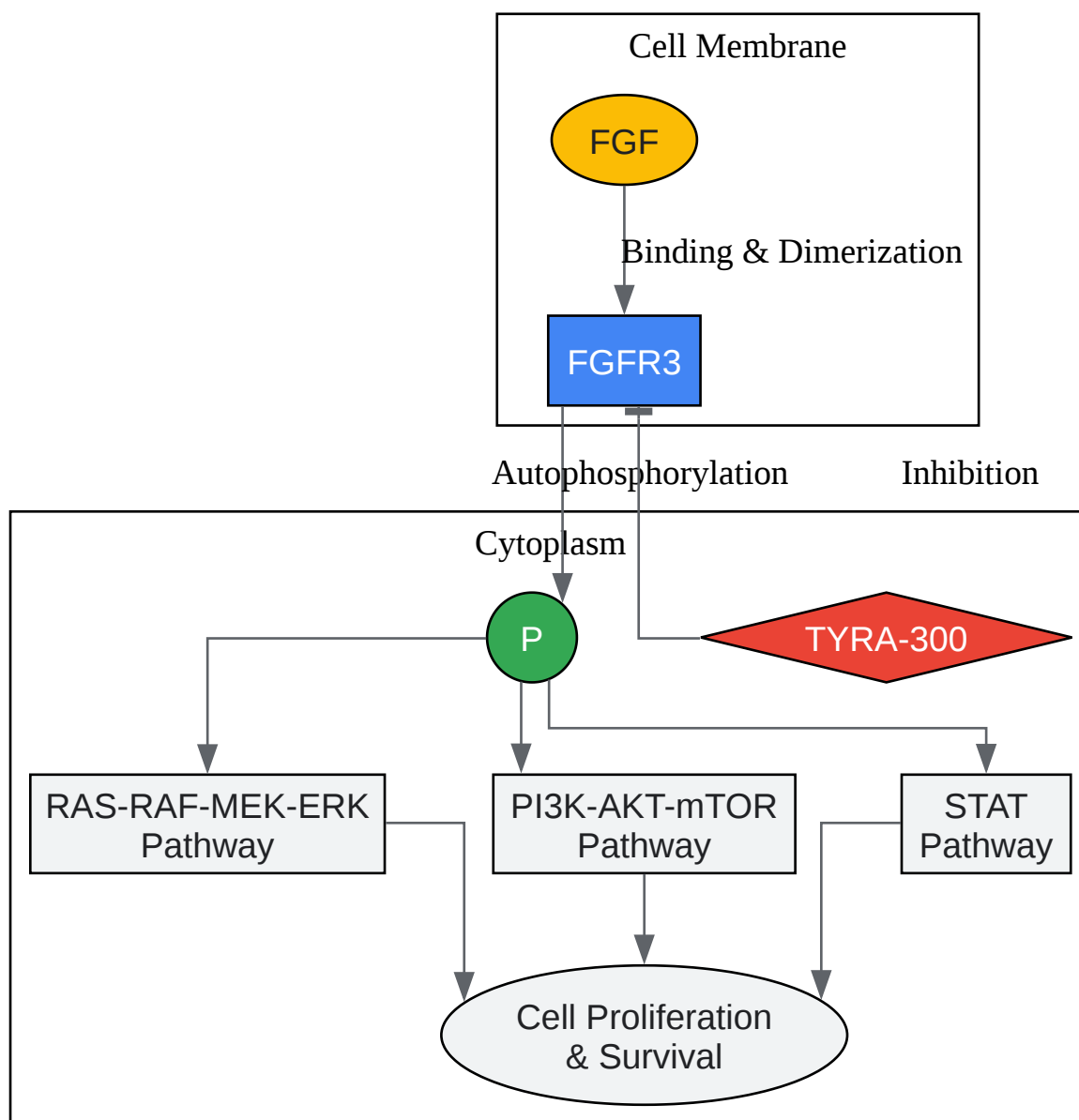
Cell-Based Proliferation Assay (Ba/F3 - Representative Protocol)

This protocol describes a general method for assessing the ability of a compound to inhibit the proliferation of cells that are dependent on the activity of a specific kinase for survival and growth.

- Objective: To determine the IC50 of **TYRA-300** in a cellular context using Ba/F3 cells engineered to express an activated form of FGFR3.
- Materials:
 - Ba/F3 cells engineered to express human FGFR3
 - Cell culture medium (e.g., RPMI-1640 with supplements, without IL-3)

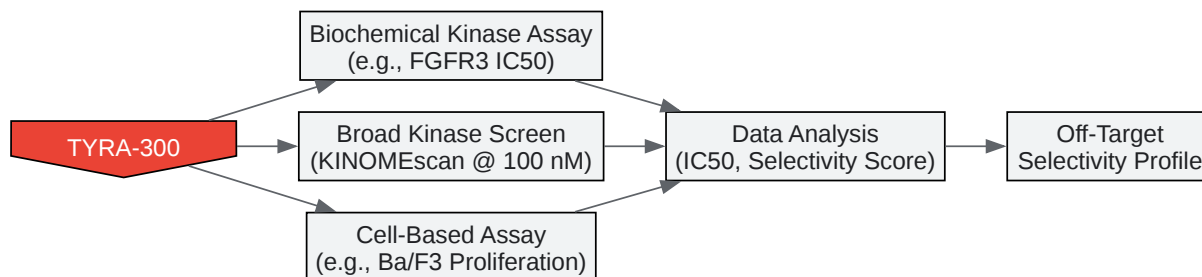
- **TYRA-300** (serially diluted)
- Multi-well plates
- Cell viability reagent (e.g., CellTiter-Glo®)
- Methodology:
 - Seed the engineered Ba/F3-FGFR3 cells in multi-well plates in a medium lacking IL-3.
 - Add serial dilutions of **TYRA-300** to the wells.
 - Incubate the plates at 37°C in a 5% CO₂ incubator for a specified period (e.g., 48-72 hours).
 - Add a cell viability reagent to each well and measure the luminescence, which is proportional to the number of viable cells.
 - Calculate the percentage of cell viability for each **TYRA-300** concentration relative to a DMSO control and determine the IC₅₀ value.

Visualizations



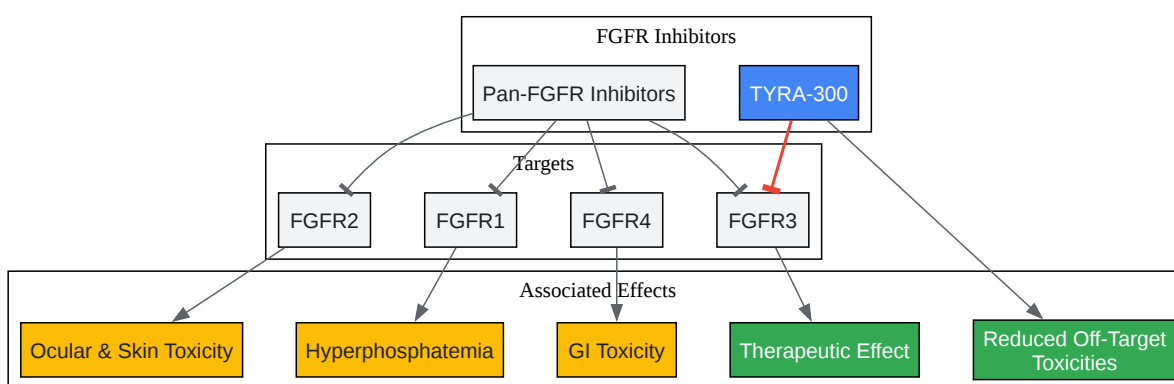
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Caption: **TYRA-300** inhibits FGFR3 signaling pathways.



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Caption: Workflow for assessing **TYRA-300** kinase selectivity.



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Caption: Logic of **TYRA-300**'s selective inhibition.

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